

Spectroscopic Characterization of 9-(2-Ethylhexyl)carbazole: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 9-(2-Ethylhexyl)carbazole

CAS No.: 187148-77-2

Cat. No.: B070396

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Introduction

9-(2-Ethylhexyl)carbazole is a key building block in the development of advanced organic electronic materials. Its bulky, aliphatic 2-ethylhexyl substituent, attached to the nitrogen atom of the carbazole core, imparts excellent solubility in common organic solvents, a critical attribute for solution-processable fabrication of organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and perovskite solar cells. The carbazole moiety itself is well-known for its robust thermal and photochemical stability, as well as its favorable charge-transporting properties.

A thorough understanding of the spectroscopic signature of **9-(2-Ethylhexyl)carbazole** is paramount for researchers and drug development professionals. This guide provides a detailed technical overview of the nuclear magnetic resonance (NMR), Fourier-transform infrared (FT-IR), and ultraviolet-visible (UV-Vis) spectroscopic data for this compound. The causality behind experimental choices and the interpretation of the spectral data are discussed in detail to provide a comprehensive resource for scientists working with this versatile molecule.

Molecular Structure

The molecular structure of **9-(2-Ethylhexyl)carbazole** is foundational to understanding its spectroscopic properties. The planar carbazole ring system provides a rigid, aromatic core, while the chiral 2-ethylhexyl group introduces conformational flexibility.

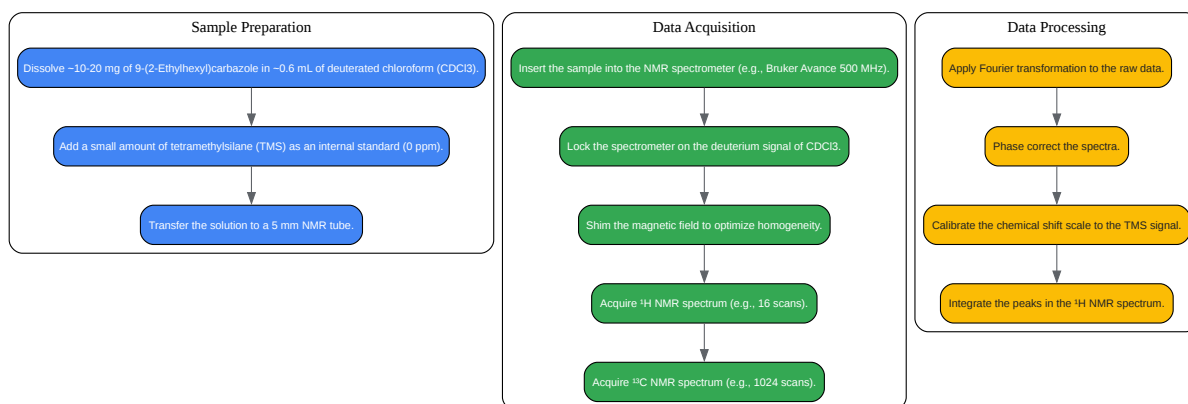
Caption: Molecular Structure of **9-(2-Ethylhexyl)carbazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the individual atoms.

Experimental Protocol: NMR Spectroscopy

A rigorous and well-defined protocol is essential for acquiring high-quality NMR data. The following is a representative procedure for the characterization of **9-(2-Ethylhexyl)carbazole**.



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Caption: Workflow for NMR data acquisition and processing.

¹H NMR Spectral Data

The ¹H NMR spectrum of a derivative of **9-(2-ethylhexyl)carbazole** provides characteristic signals for both the aromatic carbazole core and the aliphatic side chain.^[1]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.10	d	2H	Aromatic (H-4, H-5)
7.45	t	2H	Aromatic (H-2, H-7)
7.38	d	2H	Aromatic (H-1, H-8)
7.20	t	2H	Aromatic (H-3, H-6)
4.15	d	2H	N-CH ₂
2.05	m	1H	CH
1.30-1.45	m	8H	(CH ₂) ₄
0.90	t	6H	CH ₃

Interpretation of ¹H NMR Spectrum:

- Aromatic Region (7.20-8.10 ppm):** The four distinct signals in the downfield region are characteristic of the carbazole ring protons. The doublet at 8.10 ppm corresponds to the protons at positions 4 and 5, which are deshielded by the ring current and the nitrogen atom. The remaining aromatic protons appear as triplets and doublets, consistent with their respective coupling patterns.
- Aliphatic Region (0.90-4.15 ppm):** The doublet at 4.15 ppm is assigned to the methylene protons directly attached to the nitrogen atom (N-CH₂). The multiplet at 2.05 ppm corresponds to the methine proton of the ethylhexyl group. The broad multiplet between 1.30 and 1.45 ppm represents the eight protons of the four methylene groups in the hexyl chain. The two triplets at 0.90 ppm are assigned to the six protons of the two methyl groups.

¹³C NMR Spectral Data

The ¹³C NMR spectrum of a derivative of **9-(2-ethylhexyl)carbazole** confirms the presence of all 20 carbon atoms.^[1]

Chemical Shift (ppm)	Assignment
140.5	Quaternary Aromatic (C-4a, C-4b)
125.6	Aromatic (C-2, C-7)
122.8	Aromatic (C-4, C-5)
120.3	Aromatic (C-1, C-8)
118.8	Aromatic (C-3, C-6)
108.5	Quaternary Aromatic (C-9a, C-12a)
47.5	N-CH ₂
39.5	CH
31.0	CH ₂
28.9	CH ₂
24.2	CH ₂
23.1	CH ₂
14.1	CH ₃
11.0	CH ₃

Interpretation of ¹³C NMR Spectrum:

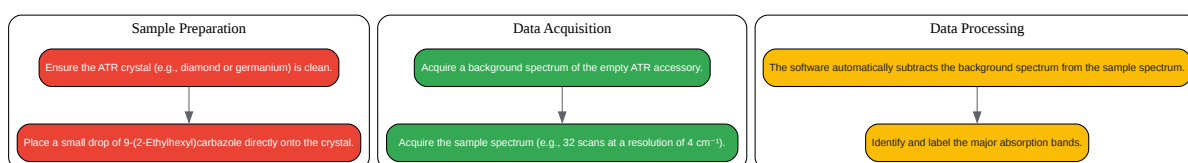
- Aromatic Region (108.5-140.5 ppm):** Six distinct signals are observed for the twelve aromatic carbons due to the molecule's symmetry. The signals for the quaternary carbons (C-4a, C-4b, C-9a, C-12a) are typically of lower intensity.
- Aliphatic Region (11.0-47.5 ppm):** The eight signals in the upfield region correspond to the carbons of the 2-ethylhexyl group. The signal at 47.5 ppm is assigned to the methylene carbon bonded to the nitrogen. The remaining signals are consistent with the other carbons of the alkyl chain.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FT-IR Spectroscopy

For a liquid sample like **9-(2-Ethylhexyl)carbazole**, the Attenuated Total Reflectance (ATR) technique is a convenient and efficient method for obtaining an FT-IR spectrum.



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Caption: Workflow for FT-IR data acquisition using the ATR technique.

FT-IR Spectral Data

The FT-IR spectrum of N-(2-ethylhexyl)-2,7-diiodocarbazole, a closely related derivative, displays characteristic absorption bands that can be correlated to the structural features of **9-(2-Ethylhexyl)carbazole**.^[2]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3050-3000	Aromatic C-H Stretch	C-H (Aromatic)
2955, 2925, 2855	Aliphatic C-H Stretch	C-H (Alkyl)
1600, 1480, 1450	C=C Stretch	C=C (Aromatic)
1330	C-N Stretch	C-N
740	C-H Out-of-Plane Bend	C-H (Aromatic)

Interpretation of FT-IR Spectrum:

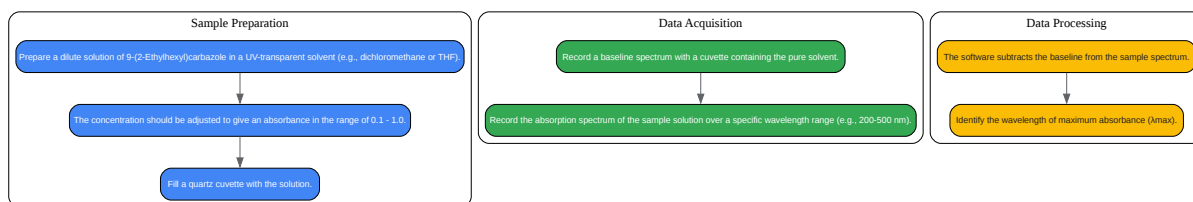
- **C-H Stretching Vibrations:** The bands in the $3050\text{-}3000\text{ cm}^{-1}$ region are characteristic of the C-H stretching vibrations of the aromatic carbazole ring. The strong absorptions at 2955 , 2925 , and 2855 cm^{-1} are due to the symmetric and asymmetric stretching vibrations of the C-H bonds in the aliphatic 2-ethylhexyl group.
- **C=C Stretching Vibrations:** The absorptions in the $1600\text{-}1450\text{ cm}^{-1}$ range are attributed to the C=C stretching vibrations within the aromatic carbazole core.
- **C-N Stretching Vibration:** The band around 1330 cm^{-1} corresponds to the stretching vibration of the C-N bond linking the carbazole nitrogen to the ethylhexyl group.
- **C-H Bending Vibrations:** The strong absorption at approximately 740 cm^{-1} is characteristic of the out-of-plane C-H bending vibrations of the ortho-disubstituted benzene rings of the carbazole moiety.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the electronic transitions within a molecule and provides information about its conjugation and electronic structure.

Experimental Protocol: UV-Vis Spectroscopy

The UV-Vis spectrum of **9-(2-Ethylhexyl)carbazole** is typically recorded in a dilute solution using a suitable solvent.



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Caption: Workflow for UV-Vis spectroscopic analysis.

UV-Vis Spectral Data

The UV-Vis absorption spectrum of the **9-(2-ethylhexyl)carbazole (CzEH)** unit shows characteristic absorption bands.[3] For a more complex derivative, 5,5'-bis[9-(2-ethylhexyl)-9H-carbazol-3-yl]-4,4'-diphenyl-2,2'-bithiazole, the spectrum was recorded in dichloromethane (DCM).[1]

Compound/Unit	Solvent	λ _{max} (nm)
9-(2-Ethylhexyl)carbazole (CzEH) unit	Not specified	~346, ~333, ~293
5,5'-bis[9-(2-ethylhexyl)-9H-carbazol-3-yl]-4,4'-diphenyl-2,2'-bithiazole	DCM	405

Interpretation of UV-Vis Spectrum:

The UV-Vis spectrum of the **9-(2-ethylhexyl)carbazole** unit exhibits multiple absorption bands characteristic of the carbazole chromophore.[3] The bands around 293 nm and 333-346 nm are attributed to π - π^* electronic transitions within the conjugated carbazole ring system. The presence of the 2-ethylhexyl group does not significantly alter the electronic transitions of the carbazole core, but it does enhance the solubility.

In the case of the more complex derivative, the absorption maximum is significantly red-shifted to 405 nm.[1] This is due to the extended π -conjugation of the entire molecule, which lowers the energy gap between the highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO). The solvent can also influence the position of the absorption maxima, a phenomenon known as solvatochromism.

Conclusion

This technical guide has provided a comprehensive overview of the spectroscopic characterization of **9-(2-Ethylhexyl)carbazole** using NMR, FT-IR, and UV-Vis techniques. The detailed protocols and interpretation of the spectral data offer valuable insights for researchers and scientists working with this important organic electronic material. The presented data, including that from closely related derivatives, serves as a reliable reference for the identification and quality control of **9-(2-Ethylhexyl)carbazole** in various applications.

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